

An In-depth Technical Guide to the Physical Properties of Hexaethyldisiloxane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Hexaethyldisiloxane** (CAS No. 994-49-0). The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a pharmaceutical intermediate or in other applications requiring a thorough understanding of its physical characteristics.[1][2] This document presents quantitative data in a structured format, details relevant experimental protocols for property determination, and includes a logical workflow for these experimental processes.

Core Physical Properties

Hexaethyldisiloxane is a clear, colorless to pale yellow liquid organosilicon compound.[3][4] It is characterized by its insolubility in water and its role as a pharmaceutical intermediate.[1][2] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Hexaethyldisiloxane**



Property	Value	Units	Conditions
Molecular Weight	246.54	g/mol	
Boiling Point	231 - 234.5	°C	at 760 mmHg
Melting Point	-115	°C	
Density	0.84 - 0.859	g/mL	at 20°C or 25°C
Kinematic Viscosity	2.35	cSt	at 20°C
Refractive Index	1.4320 - 1.4350	at 20°C	
Vapor Pressure	1	mmHg	at 60°C
Flash Point	76 - 87	°C	
Solubility	Insoluble	in water	

Data compiled from multiple sources.[1][2][3][5][6][7][8][9][10][11]

Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical properties of **Hexaethyldisiloxane**. These protocols are based on internationally recognized standards to ensure accuracy and reproducibility.

2.1. Boiling Point Determination (Adapted from OECD Guideline 103)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the standard atmospheric pressure.

- Apparatus: A suitable apparatus consists of a heating vessel, a thermometer or thermocouple for temperature measurement, and a device to detect the onset of boiling, such as an ebulliometer or a dynamic vapor pressure apparatus.
- Procedure:
 - A sample of **Hexaethyldisiloxane** is placed in the heating vessel.



- The sample is heated at a steady rate with constant stirring.
- The temperature at which continuous and vigorous boiling is observed is recorded as the boiling point.
- The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa).

2.2. Melting Point Determination (Adapted from USP <741>)

The melting point is the temperature at which the substance transitions from a solid to a liquid state.

- Apparatus: A capillary melting point apparatus is used, consisting of a heated block and a calibrated thermometer or digital temperature sensor.
- Procedure:
 - A small, dried sample of solidified **Hexaethyldisiloxane** is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the substance is observed to melt is recorded as the melting point.
- 2.3. Density Determination (Adapted from ASTM D4052)

Density is the mass per unit volume of a substance.

- Apparatus: A digital density meter, which utilizes an oscillating U-tube, is employed for this
 measurement.
- Procedure:
 - The digital density meter is calibrated using a certified reference standard.



- A sample of **Hexaethyldisiloxane** is introduced into the oscillating U-tube of the calibrated meter.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the sample's mass.
- This frequency change is used to calculate and display the density of the liquid at the test temperature.

2.4. Kinematic Viscosity Determination (Adapted from ASTM D445)

Kinematic viscosity is the measure of a fluid's internal resistance to flow under gravitational forces.

- Apparatus: A calibrated glass capillary viscometer is used, placed in a constant temperature bath.
- Procedure:
 - A volume of Hexaethyldisiloxane is introduced into the viscometer.
 - The viscometer is allowed to equilibrate to the test temperature in the constant temperature bath.
 - The time taken for the liquid to flow under gravity between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.

2.5. Refractive Index Determination (Adapted from ASTM D1218)

The refractive index is a measure of how light propagates through a substance.

- Apparatus: A calibrated refractometer, either manual (Abbe type) or digital, is used.
- Procedure:



- A small drop of **Hexaethyldisiloxane** is placed on the prism of the refractometer.
- The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The refractive index is read directly from the instrument's scale or digital display.
- The measurement is performed at a controlled temperature, typically 20°C.
- 2.6. Vapor Pressure Determination (Adapted from ASTM D2879)

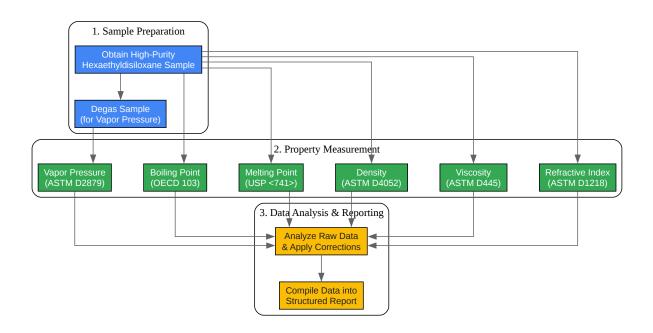
Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

- Apparatus: An isoteniscope is used, which consists of a sample bulb connected to a manometer and a pressure-measuring device.
- Procedure:
 - A sample of Hexaethyldisiloxane is placed in the isoteniscope.
 - Dissolved and entrained gases are removed from the sample.
 - The isoteniscope is heated to the desired temperature in a controlled temperature bath.
 - The vapor pressure of the sample at that temperature is determined by measuring the pressure required to balance the manometer.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **Hexaethyldisiloxane**.





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Caption: Workflow for Determining Physical Properties of **Hexaethyldisiloxane**.

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